

Application Notes and Protocols for BAL-0028 in Drug Discovery

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Compound of Interest

Compound Name: BAL-0028

Cat. No.: B15610272

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Introduction

BAL-0028 is a potent and selective inhibitor of the human NLRP3 inflammasome, a key component of the innate immune system implicated in a wide range of inflammatory diseases. [1][2] This document provides detailed application notes and protocols for the use of **BAL-0028** in drug discovery research, focusing on its mechanism of action, key experimental assays, and relevant quantitative data. **BAL-0028** represents a novel chemical entity that binds to the NACHT domain of NLRP3 at a site distinct from other known inhibitors like MCC950. [1][2] Due to its high potency and specificity for human and primate NLRP3, **BAL-0028** is a valuable tool for investigating the role of the NLRP3 inflammasome in various pathological conditions. [2]

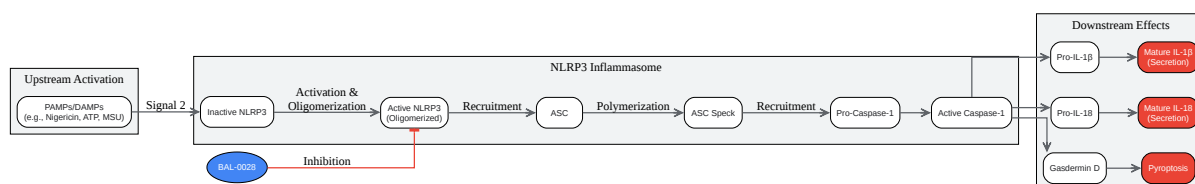
Chemical and Physical Properties

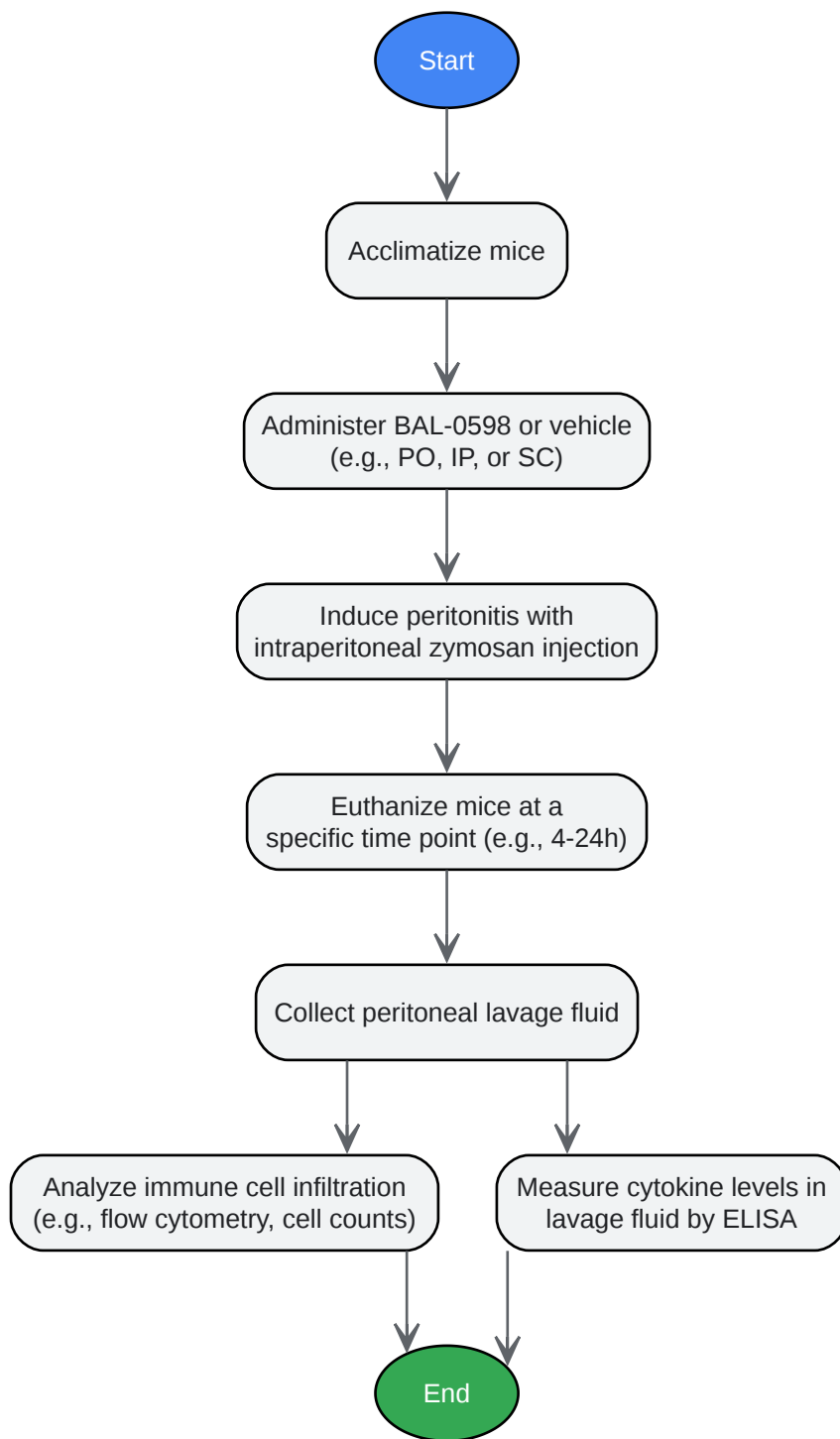
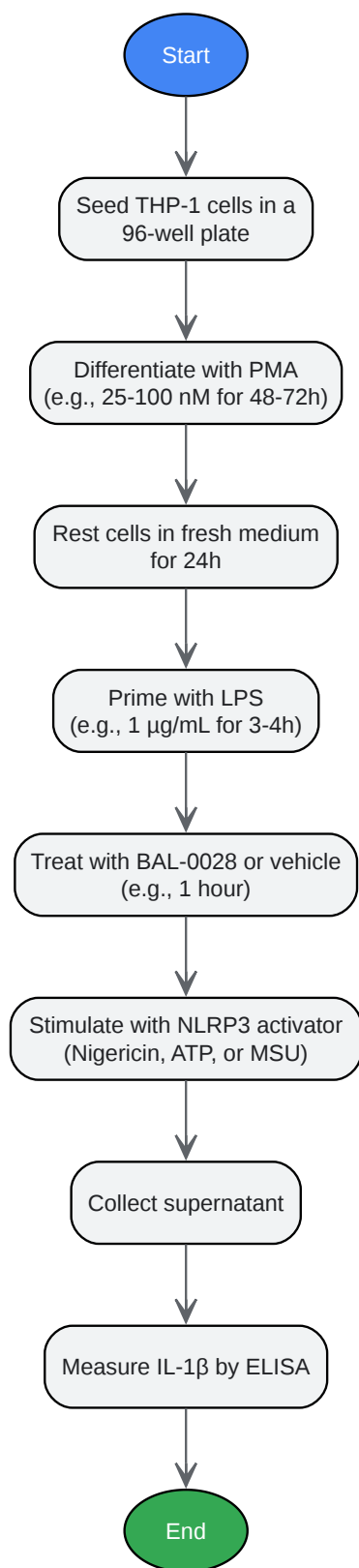
A summary of the chemical and physical properties of **BAL-0028** is provided below.

Property	Value	Reference
Molecular Formula	C ₂₄ H ₂₂ FN ₃ O ₂	[3]
Molecular Weight	403.45 g/mol	[4]
CAS Number	2842012-69-3	[3]
Appearance	Solid	[3]
Solubility	10 mM in DMSO	[3]
Storage	Solid Powder: -20°C for 12 months, 4°C for 6 months. In Solvent: -80°C for 6 months, -20°C for 1 month.	[3]

Mechanism of Action and Signaling Pathway

BAL-0028 exerts its inhibitory effect by directly binding to the NACHT domain of the NLRP3 protein.[1][2][4][5] This binding prevents the oligomerization of NLRP3, a critical step in the assembly of the inflammasome complex.[6] By inhibiting NLRP3 oligomerization, **BAL-0028** blocks the recruitment of the adaptor protein ASC (Apoptosis-associated speck-like protein containing a CARD), thereby preventing the formation of ASC specks.[6] This, in turn, inhibits the activation of caspase-1 and the subsequent maturation and release of the pro-inflammatory cytokines interleukin-1 β (IL-1 β) and interleukin-18 (IL-18).[2][5]





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